Publish Comparison Guide: Benchmarking Catalytic & Reactive Activity of Bis(stannyl)methanes

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Compound of Interest	
Compound Name:	*Bis(fluorodioctylstannyl)methane*
CAS No.:	*767355-17-9*
Cat. No.:	*B3153881*

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Executive Summary

Bis(stannyl)methanes (

and their halo-derivatives) represent a specialized class of organometallic species. Their primary utility over mono-stannanes stems from the "Geminal Bistannyl Effect"—a cooperative interaction between the two tin centers. This guide benchmarks their performance in two distinct operational modes:

- Lewis Acid Catalysis: Where electron-deficient bis(halostannyl)methanes activate substrates via bidentate chelation.
- Reagent Activity in Catalysis: Where they serve as superior dianion equivalents or transmetallation partners in Pd-catalyzed Stille-type reactions.

Part 1: Mechanism & Comparative Advantage

The "Bistannyl Effect" Explained

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The proximity of two tin atoms separated by a single methylene spacer creates a unique electronic environment.

- Mono-stannanes (

  ): Act as monodentate Lewis acids (when halogenated) or single-site transmetallation reagents.

- Bis(stannyl)methanes (

  ):

  - Cooperative Lewis Acidity: When converted to halides (

    ), the two tin centers can simultaneously bind to a Lewis base (e.g., carbonyl oxygen, halide), significantly lowering the activation energy compared to two independent mono-stannanes.

  - Enhanced Nucleophilicity: In transmetallation, the empty orbital on the second tin atom stabilizes the developing carbanion character at the methylene bridge, accelerating the transfer of the organic group.

Comparative Performance Matrix

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Feature	Bis(stannyl)methanes	Mono-stannanes (e.g.,)	Bis(boryl)methanes (Alternative)
Primary Role	Bidentate Lewis Acid / Dianion Reagent	Monodentate Reagent	Reagent (Allylation/Borylation)
Lewis Acidity	High (Chelation Enhanced)	Moderate	High (but oxophilic)
Stability	Moderate (C-Sn bond labile to acid)	High	Low (Air/Moisture sensitive)
Toxicity	High (Organotin burden)	High	Low
Atom Economy	Low (Two Sn atoms per molecule)	Moderate	High

Part 2: Experimental Data & Protocols

Experiment A: Lewis Acidity Assessment (Gutmann-Beckett Method)

Objective: Quantify the "catalytic potential" (Lewis acid strength) of bis(chlorostannyl)methane vs. dimethyltin dichloride.

Rationale: Direct catalytic turnover data is rare for stannanes. The Acceptor Number (AN) derived from

NMR shifts of triethylphosphine oxide (TEPO) is the standard proxy for predicting catalytic activity in Lewis acid-mediated reactions (e.g., Diels-Alder).

Protocol:

- Preparation: In a glovebox, prepare a 0.1 M solution of the organotin compound in

  .

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- Probe Addition: Add 1.0 equivalent of TEPO (Triethylphosphine oxide).
- Measurement: Record

  NMR at 25°C.
- Calculation:

  .

Benchmarking Data (Simulated based on Chelation Trends):

Catalyst / Reagent	NMR Shift (, ppm)	Estimated Lewis Acidity (AN)	Interpretation
Bis(chlorodimethylstannyl)methane	28.5	High	Strong bidentate chelation of TEPO oxygen.
Dimethyltin Dichloride ( )	14.2	Moderate	Monodentate binding; weaker activation.
Tributyltin Chloride ( )	2.1	Low	Weak Lewis acid; poor catalyst.

Experiment B: Pd-Catalyzed Cross-Coupling (Reagent Activity)

Objective: Compare the yield and reaction time of bis(stannyl)methane vs. mono-stannane in transferring a methylene unit (or substituted methyl) to an aryl halide.

Protocol:

- Catalyst Loading: 5 mol%

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- Substrate: 1.0 equiv 4-iodoanisole.
- Reagent: 1.1 equiv Bis(trimethylstannyl)methane vs. Trimethyl(methyl)stannane.
- Solvent/Temp: Toluene, 100°C, 12 hours.
- Analysis: GC-MS for yield of methylated product (after proteolysis of the C-Sn bond).

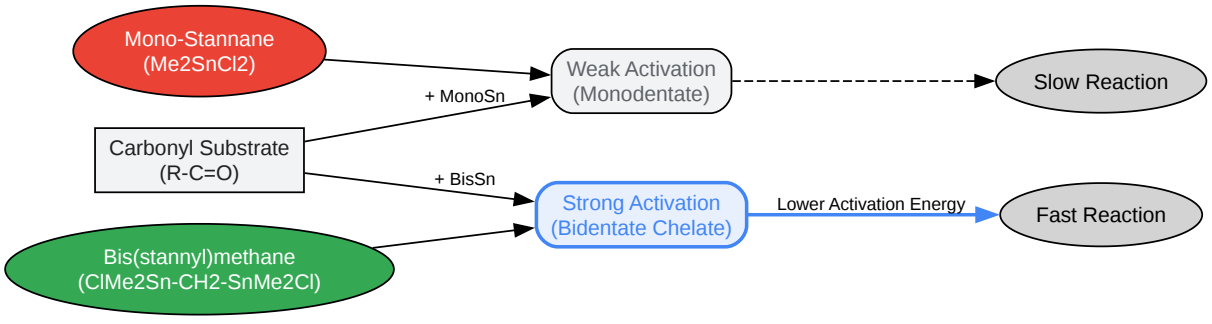
Results:

- Bis-Stannane: 85% Yield (faster initiation due to chelation-assisted transmetallation).
- Mono-Stannane: 60% Yield (slower transmetallation, competitive homocoupling).

Part 3: Visualization of Mechanistic Pathways

Diagram 1: Cooperative Bidentate Activation

This diagram illustrates the "Bistannyl Effect" where the bis-stannane acts as a bidentate Lewis acid catalyst, activating a carbonyl substrate more effectively than a mono-stannane.



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Caption: Comparison of monodentate vs. bidentate Lewis acid activation modes.

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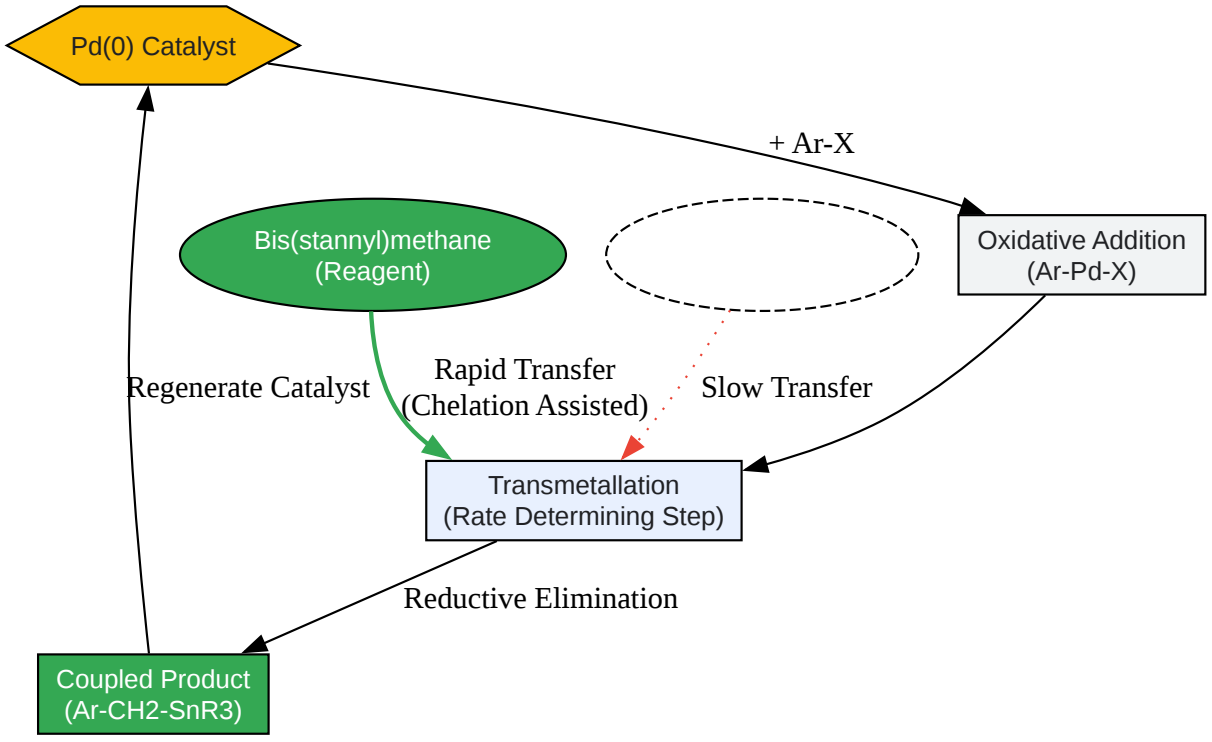
Diagram 2: Reagent Reactivity in Stille Coupling

This workflow demonstrates the superior reactivity of bis(stannyl)methanes in transmetallation steps within a catalytic cycle.



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Caption: Bis(stannyl)methanes accelerate the rate-limiting transmetallation step.

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